

Alternative reagents for the synthesis of Benzyl 4-oxoazepane-1-carboxylate

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Compound of Interest

Compound Name: **Benzyl 4-oxoazepane-1-carboxylate**

Cat. No.: **B1270719**

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Technical Support Center: Synthesis of Benzyl 4-oxoazepane-1-carboxylate

This technical support center provides researchers, scientists, and drug development professionals with detailed guidance on the synthesis of **Benzyl 4-oxoazepane-1-carboxylate**. It offers alternative reagents, detailed experimental protocols, troubleshooting guides, and frequently asked questions to address common challenges encountered during synthesis.

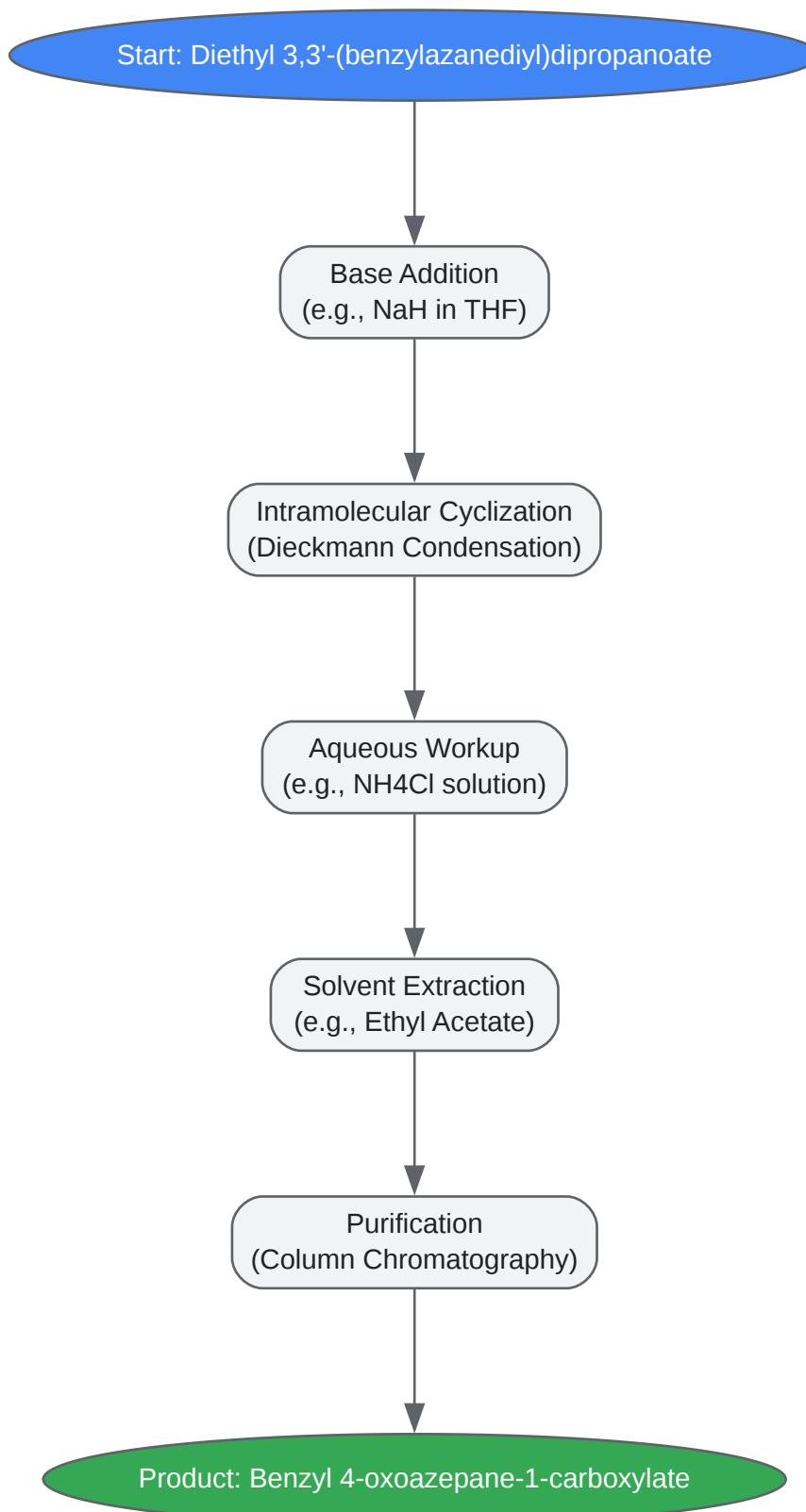
Primary Synthetic Routes

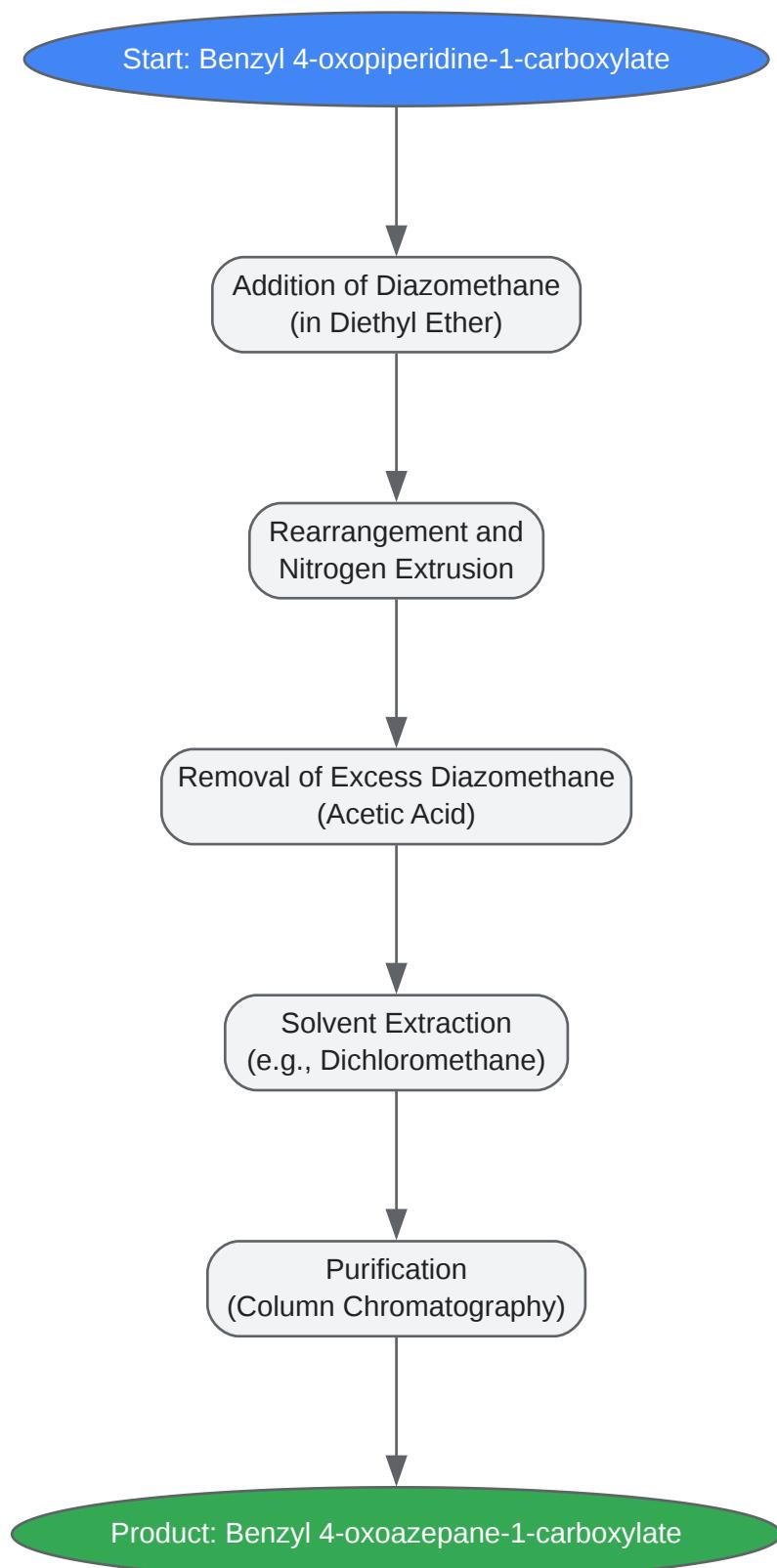
Two primary and effective methods for the synthesis of **Benzyl 4-oxoazepane-1-carboxylate** are the Dieckmann condensation and the ring expansion of a piperidone precursor. Both methods offer distinct advantages and present different experimental considerations.

Method 1: Dieckmann Condensation

The Dieckmann condensation is an intramolecular reaction of a diester in the presence of a strong base to yield a cyclic β -keto ester. For the synthesis of **Benzyl 4-oxoazepane-1-carboxylate**, the required starting material is diethyl 3,3'-(benzylazanediyi)dipropanoate. The reaction proceeds via the formation of an enolate which then attacks the second ester group, leading to cyclization.

Workflow for Dieckmann Condensation



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